

Solubility and Storage of Roxatidine Acetate HCl

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Compound Focus: Roxatidine

CAS No.: 78273-80-0

Cat. No.: S579432

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The table below summarizes the solubility data and storage recommendations for **Roxatidine** Acetate HCl to help you plan your experiments.

Property	Details
Molecular Weight	384.9 g/mol [1] [2]
CAS No.	93793-83-0 [1] [2] [3]
Recommended Storage	Store at -20°C, sealed and protected from moisture [1] [2].

| **Solubility in DMSO** | ~77 mg/mL (~200 mM) [1] 50 mg/mL (~130 mM) [2] (Note: Hygroscopic DMSO can lower solubility; use fresh DMSO) [2]. | **Alternative Solvents** | Water: ~77 mg/mL [1] / ≥50 mg/mL [2] Ethanol: ~12 mg/mL [1] / ≥20.87 mg/mL [3] | **Preparation Note** | Solubility may vary between batches. It is good practice to confirm the solubility of your specific batch if a high concentration is critical [1] [2]. |

Experimental Protocols for In Vitro Studies

Here are detailed methodologies for preparing stock solutions and treating cells based on information from supplier data sheets and associated publications.

Preparing Stock Solutions

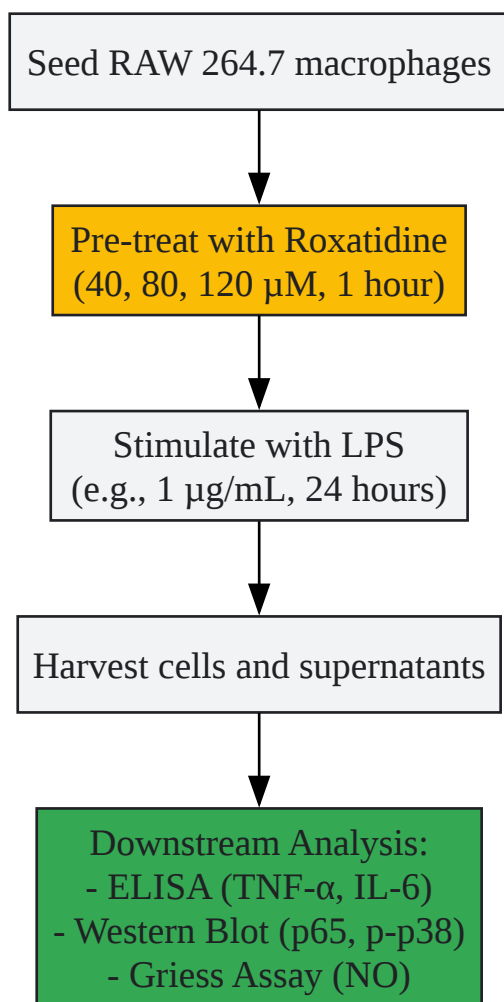
- **DMSO Stock Solution:** To prepare a 100 mM stock solution, dissolve 38.5 mg of **Roxatidine** Acetate HCl in 1 mL of fresh, anhydrous DMSO [1] [2].
- **Aqueous Stock Solution:** To prepare a solution in water or buffer, dissolve the compound directly at your desired concentration, noting its high aqueous solubility (≥ 50 mg/mL) [2].
- **Storage:** Aliquot the stock solutions and store them at -20°C or -80°C . Avoid repeated freeze-thaw cycles to maintain stability [2].

Cell-Based Assay Protocol (Example: LPS-induced inflammation in RAW 264.7 macrophages)

This protocol is adapted from published research associated with the compound [2].

Diagram: Experimental Workflow for Anti-inflammatory Assessment

The following diagram outlines the key steps for evaluating **Roxatidine** Acetate HCl in a cell-based model of inflammation:



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Detailed Steps:

- **Cell Seeding:** Seed RAW 264.7 murine macrophage cells in appropriate culture plates and allow them to adhere overnight [2].
- **Compound Pre-treatment:** Pre-treat cells with **Roxatidine** Acetate HCl (e.g., at concentrations of 40, 80, and 120 μM) for **1 hour** [2].
- **Inflammation Induction:** Stimulate the cells with bacterial Lipopolysaccharide (LPS), e.g., at 1 μg/mL, for **24 hours** to induce an inflammatory response [2].
- **Sample Collection:** After incubation, collect cell culture supernatants for cytokine analysis and lyse cells for protein extraction [2].
- **Downstream Analysis:**
 - **Cytokine Measurement:** Use ELISA to measure the secretion of pro-inflammatory cytokines like **TNF-α**, **IL-6**, and **IL-1β** in the supernatant [2].
 - **Protein Analysis:** Use Western Blotting to analyze the expression of proteins such as **COX-2** and **iNOS**, and the phosphorylation of **p38 MAPK**. You can also assess the nuclear

translocation of **NF-κB subunits (p65 and p50)** [2].

- **Nitric Oxide (NO) Detection:** Measure nitrite accumulation in the supernatant using the **Griess assay** as an indicator of NO production [2].

Frequently Asked Questions (FAQs)

Q1: The reported solubility in DMSO varies between sources. Which one should I trust? A1: The variation (e.g., 200 mM vs. 130 mM) likely reflects differences in measurement conditions or compound batches. For critical applications, it is prudent to:

- **Verify experimentally** by gradually adding your compound to the solvent.
- **Use fresh, dry DMSO**, as its hygroscopic nature significantly impacts solubility [2].
- Start with the lower estimated concentration to ensure full dissolution.

Q2: Can I use a suspension if I need a concentration higher than the solubility limit? A2: Yes, for *in vivo* studies, homogeneous suspensions are a valid approach. One recommended method is using a **0.5-1% carboxymethyl cellulose sodium salt (CMC-Na)** solution, which can form a stable suspension at concentrations of at least 5 mg/mL [1].

Q3: What is the mechanism of action for the anti-inflammatory effects? A3: While primarily a histamine H2 receptor antagonist, research indicates its anti-inflammatory effect involves suppression of key signaling pathways. It has been shown to **inhibit the activation of NF-κB and p38 MAPK** in stimulated immune cells, leading to reduced production of inflammatory mediators like TNF-α, IL-6, and NO [2].

Troubleshooting Guide

Problem	Potential Cause	Solution
Precipitation in DMSO stock	Old/humid DMSO; concentration too high.	Use fresh, anhydrous DMSO. Warm tube gently. Dilute to working concentration in aqueous buffer.
No biological activity in assay	Rapid degradation; incorrect target cell.	Use fresh aliquots. Confirm H2 receptor expression in your cell line. Check literature for your specific disease model.

Problem	Potential Cause	Solution
High background or cytotoxicity	DMSO concentration too high in culture.	Ensure final DMSO concentration is $\leq 0.1\%$ (v/v). Include a vehicle control (DMSO alone). Perform a dose-response curve.

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References

1. Roxatidine Acetate HCl | Histamine Receptor antagonist [selleckchem.com]
2. Roxatidine Acetate Hydrochloride (Synonyms: HOE 760) [medchemexpress.com]
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